

# Physicochemical Properties of Arachidyl Oleate: An In-depth Technical Guide

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## Compound of Interest

Compound Name:	Arachidyl oleate
CAS No.:	22393-88-0
Cat. No.:	B1238231

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## Introduction

**Arachidyl oleate** (eicosyl oleate) is a wax ester of significant interest in various scientific and industrial fields, including cosmetics, pharmaceuticals, and material science.[1] As an ester of a long-chain fatty alcohol (arachidyl alcohol) and a monounsaturated fatty acid (oleic acid), its molecular structure imparts unique physicochemical characteristics that are crucial for its application and functionality. This technical guide provides a comprehensive overview of the known physicochemical properties of **arachidyl oleate**, detailed experimental protocols for their determination, and a summary of quantitative data.

## Chemical Identity

- IUPAC Name: (9Z)-Octadec-9-enoic acid, eicosyl ester
- Synonyms: Eicosyl oleate, **Arachidyl oleate**
- CAS Number: 22393-88-0[2]

- Molecular Formula: C<sub>38</sub>H<sub>74</sub>O<sub>2</sub>[2]
- Molecular Weight: 562.99 g/mol [2]
- Chemical Structure:

## Physicochemical Properties

**Arachidyl oleate** is generally described as a colorless to pale yellow liquid at room temperature.[1] Its long hydrocarbon chains contribute to its hydrophobic nature, making it insoluble in water but soluble in organic solvents like ethanol and chloroform. The presence of a double bond in the oleic acid moiety influences its melting point and fluidity compared to fully saturated wax esters of similar chain length.

## Data Presentation

The following tables summarize the available quantitative data for the physicochemical properties of **Arachidyl oleate**. It is important to note that while some experimental data is available, many of the listed values are computed or predicted based on its chemical structure.

Table 1: General Physicochemical Properties

Property	Value	Source
Molecular Weight	563.0 g/mol	PubChem (Computed)
Physical State	Liquid at room temperature	CymitQuimica
Color	Colorless to pale yellow	CymitQuimica

Table 2: Thermodynamic Properties

Property	Value	Source
Boiling Point	611.0 ± 34.0 °C	ChemicalBook (Predicted)
Melting Point	No experimental data found	

Table 3: Solubility and Partitioning

Property	Value	Source
Water Solubility	Insoluble	CymitQuimica
Organic Solvent Solubility	Soluble in ethanol and chloroform	CymitQuimica
logP (Octanol-Water Partition Coefficient)	17.5	PubChem (Computed)

Table 4: Optical and Other Properties

Property	Value	Source
Refractive Index	No experimental data found	
Density	No experimental data found	
Viscosity	No experimental data found	

## Experimental Protocols

This section provides detailed methodologies for the experimental determination of key physicochemical properties of **Arachidyl oleate** and similar long-chain wax esters.

### Determination of Melting Point (Capillary Method)

Principle: This method involves observing the temperature at which a small, packed sample in a capillary tube transitions from a solid to a liquid state upon controlled heating.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)

- Heating medium (e.g., silicone oil)
- Spatula

Procedure:

- Ensure the **Arachidyl oleate** sample is solidified by cooling if it is liquid at room temperature.
- Finely powder the solid sample.
- Pack the dry powder into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Place the capillary tube in the melting point apparatus.
- Heat the apparatus slowly, at a rate of approximately 1-2 °C per minute, when approaching the expected melting point.
- Record the temperature range from the appearance of the first liquid droplet to the complete liquefaction of the sample.

## Determination of Solubility

Principle: The solubility of **Arachidyl oleate** in various solvents is determined by observing the formation of a clear, homogenous solution at a specific concentration and temperature.

Apparatus:

- Test tubes or vials with stoppers
- Vortex mixer
- Water bath (for temperature control)
- Analytical balance
- Pipettes

Procedure:

- Weigh a precise amount of **Arachidyl oleate** (e.g., 10 mg) and place it into a test tube.
- Add a specific volume of the chosen solvent (e.g., 1 mL of ethanol) to the test tube.
- Stopper the test tube and vortex for 2-3 minutes to facilitate dissolution.
- Visually inspect the solution for any undissolved particles or turbidity. A clear solution indicates solubility at that concentration.
- If the substance does not dissolve at room temperature, the test tube can be gently warmed in a water bath to assess temperature effects on solubility.
- Repeat the process with different solvents (e.g., water, chloroform, hexane) to determine the solubility profile.

## Determination of Density

Principle: The density of liquid **Arachidyl oleate** can be determined by measuring the mass of a known volume of the substance using a pycnometer or a digital density meter.

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance
- Water bath for temperature control
- Thermometer

Procedure:

- Clean and dry the pycnometer thoroughly and record its empty mass ( $m_1$ ).
- Calibrate the pycnometer by filling it with distilled water of a known temperature and density, and record the mass ( $m_2$ ). The volume of the pycnometer can be calculated from this.
- Empty and dry the pycnometer.

- Fill the pycnometer with the **Arachidyl oleate** sample, ensuring no air bubbles are trapped.
- Place the pycnometer in a water bath to bring the sample to the desired temperature (e.g., 25 °C).
- Adjust the volume to the calibration mark, clean any excess liquid from the outside, and record the mass ( $m_3$ ).
- The density ( $\rho$ ) of the **Arachidyl oleate** is calculated using the formula:  $\rho = (m_3 - m_1) / \text{Volume of pycnometer}$

## Determination of Refractive Index

Principle: The refractive index, a measure of how light propagates through a substance, is determined using a refractometer.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper or pipette
- Soft lens tissue
- Calibration standard (e.g., distilled water)

Procedure:

- Calibrate the refractometer using a standard of known refractive index.
- Ensure the prism of the refractometer is clean and dry.
- Place a few drops of the **Arachidyl oleate** sample onto the prism.
- Close the prism and allow the sample to spread evenly and reach the desired temperature, which is maintained by the circulating water bath.

- Look through the eyepiece and adjust the controls to bring the dividing line between the light and dark fields into sharp focus at the center of the crosshairs.
- Read the refractive index value from the scale.

## Determination of Viscosity

Principle: The viscosity of liquid **Arachidyl oleate** can be measured using a viscometer, such as a rotational viscometer or a capillary viscometer (e.g., Ostwald viscometer).

Apparatus (Rotational Viscometer):

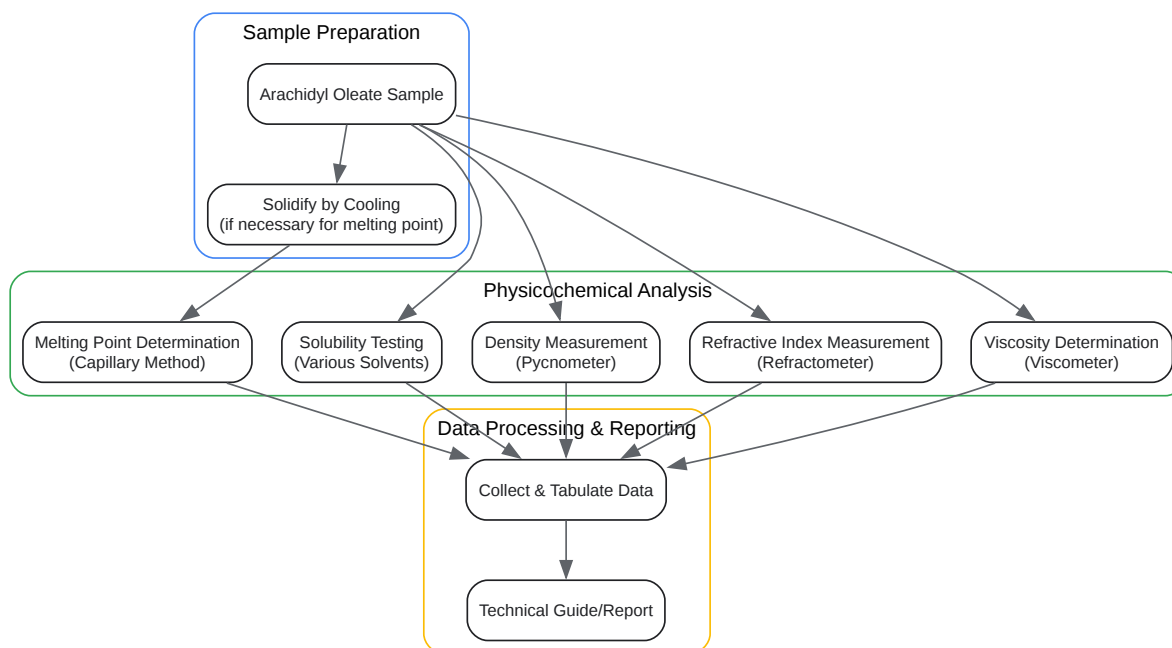
- Rotational viscometer with appropriate spindle
- Beaker or sample container
- Water bath for temperature control

Procedure:

- Place the **Arachidyl oleate** sample in a beaker and bring it to the desired temperature using a water bath.
- Select an appropriate spindle and rotational speed based on the expected viscosity of the sample.
- Immerse the spindle into the sample up to the marked level.
- Start the viscometer and allow the reading to stabilize.
- Record the viscosity reading from the instrument's display.

## Visualizations

The following diagram illustrates a general workflow for the physicochemical characterization of a lipid-like substance such as **Arachidyl oleate**.



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Caption: General workflow for physicochemical characterization.

## Conclusion

This technical guide has summarized the available physicochemical properties of **Arachidyl oleate** and provided detailed experimental protocols for their determination. While there is a need for more experimentally derived data to complement the existing computed values, the information and methods presented here offer a solid foundation for researchers, scientists, and drug development professionals working with this long-chain wax ester. The unique properties of **Arachidyl oleate**, stemming from its chemical structure, make it a valuable compound with diverse potential applications that warrant further investigation.

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## References

- 1. CAS 22393-88-0: Arachidyl oleate | CymitQuimica [[cymitquimica.com](http://cymitquimica.com)]
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